

A Guide to Inter-Laboratory Comparison of Sodium Hydroxide Solution Standardization

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Compound of Interest		
Compound Name:	Sodium hydroxide monohydrate	
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This guide provides a comprehensive overview of the inter-laboratory comparison of sodium hydroxide (NaOH) solution standardization, a critical process for ensuring accuracy and consistency in chemical analysis. Due to its hygroscopic nature and reactivity with atmospheric carbon dioxide, the exact concentration of a prepared NaOH solution can be uncertain and change over time.[1][2] Standardization against a primary standard is therefore essential for reliable and reproducible results in applications such as titrations and other quantitative assays. [3][4]

An inter-laboratory comparison, also known as a proficiency test, is a valuable method for evaluating the performance of different laboratories in carrying out this standardization. By comparing the results obtained by multiple laboratories on a homogenous sample, it is possible to assess the reproducibility of the standardization method and identify potential sources of error or bias.

Data Presentation: Inter-laboratory Standardization of a ~0.1 M NaOH Solution

The following table summarizes hypothetical data from an inter-laboratory study designed to determine the concentration of a sodium hydroxide solution. Ten laboratories participated in the study, each performing three replicate titrations using potassium hydrogen phthalate (KHP) as the primary standard.



Laboratory	Replicate 1 (M)	Replicate 2 (M)	Replicate 3 (M)	Mean (M)	Standard Deviation (M)
Lab 1	0.1002	0.1001	0.1003	0.1002	0.0001
Lab 2	0.0998	0.0999	0.0997	0.0998	0.0001
Lab 3	0.1005	0.1006	0.1004	0.1005	0.0001
Lab 4	0.1010	0.1008	0.1009	0.1009	0.0001
Lab 5	0.0995	0.0996	0.0995	0.0995	0.0001
Lab 6	0.1003	0.1001	0.1002	0.1002	0.0001
Lab 7	0.1012	0.1013	0.1011	0.1012	0.0001
Lab 8	0.0999	0.1000	0.0998	0.0999	0.0001
Lab 9	0.1007	0.1006	0.1008	0.1007	0.0001
Lab 10	0.1000	0.1001	0.1000	0.1000	0.0001

Summary Statistics of the Inter-laboratory Comparison

Statistic	Value (M)
Overall Mean	0.1003
Overall Standard Deviation	0.0005
Repeatability Standard Deviation (sr)	0.0001
Reproducibility Standard Deviation (sR)	0.0005

Experimental Protocols

The following is a detailed methodology for the standardization of a sodium hydroxide solution using potassium hydrogen phthalate (KHP) as the primary standard. This protocol is representative of the methods used in the inter-laboratory comparison.



Preparation of ~0.1 M Sodium Hydroxide Solution

- Boil and Cool Deionized Water: To minimize dissolved carbon dioxide, boil approximately 1 L
 of deionized water for 5-10 minutes. Allow it to cool to room temperature, protecting it from
 atmospheric CO2 exposure (e.g., with a loose-fitting stopper).
- Weigh Sodium Hydroxide: As NaOH is hygroscopic, it should be weighed rapidly.[2][4] Weigh approximately 4.0 g of solid NaOH pellets.
- Dissolve NaOH: Carefully add the NaOH pellets to a 1 L volumetric flask containing about 500 mL of the boiled, cooled deionized water. Swirl gently to dissolve.
- Dilute to Volume: Once the NaOH has completely dissolved and the solution has cooled to room temperature, dilute to the 1 L mark with the boiled, cooled deionized water. Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the NaOH solution in a well-sealed, chemically resistant bottle (e.g., polyethylene) to protect it from atmospheric CO2.

Standardization with Potassium Hydrogen Phthalate (KHP)

Potassium hydrogen phthalate (KHC₈H₄O₄) is a commonly used primary standard for acidbase titrations due to its high purity, stability, and non-hygroscopic nature.[2]

- Dry the Primary Standard: Dry a sample of analytical grade KHP at 110-120°C for at least 2 hours and cool in a desiccator.
- Weigh KHP Samples: Accurately weigh three separate portions of the dried KHP, each between 0.4 g and 0.6 g, into 250 mL Erlenmeyer flasks.[4] Record the exact mass of each sample to four decimal places.
- Dissolve KHP: To each flask, add approximately 50 mL of deionized water and swirl to dissolve the KHP completely.
- Add Indicator: Add 2-3 drops of phenolphthalein indicator to each flask.



- Prepare the Burette: Rinse a 50 mL burette with a small amount of the ~0.1 M NaOH solution and then fill the burette with the solution, ensuring there are no air bubbles in the tip. Record the initial volume to the nearest 0.01 mL.
- Titrate: Slowly add the NaOH solution from the burette to the KHP solution in the Erlenmeyer flask while continuously swirling the flask.
- Endpoint Determination: The endpoint is reached when the first faint but persistent pink color appears.[5] This color should persist for at least 30 seconds. Record the final volume from the burette to the nearest 0.01 mL.
- Repeat: Repeat the titration with the other two KHP samples. The volumes of NaOH used for the three titrations should agree within a reasonable precision (e.g., ±0.1 mL).

Calculation of Sodium Hydroxide Concentration

The molarity of the NaOH solution is calculated for each replicate using the following formula:

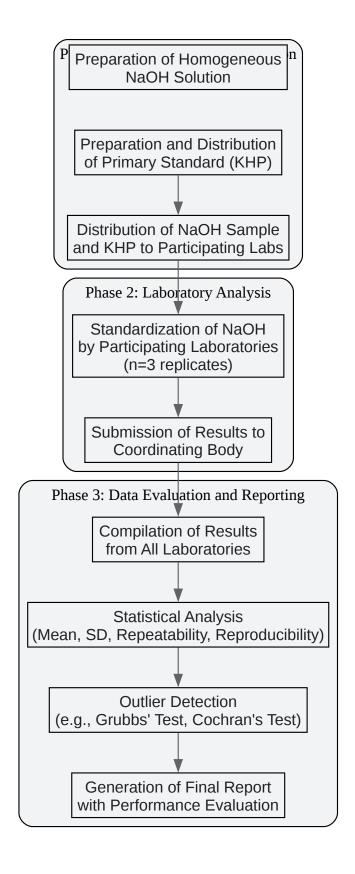
Molarity of NaOH = (mass of KHP (g)) / (molar mass of KHP (g/mol) * volume of NaOH (L))

The molar mass of KHP (KHC₈H₄O₄) is 204.22 g/mol.

Mandatory Visualization

The following diagram illustrates the workflow of an inter-laboratory comparison for the standardization of a sodium hydroxide solution.





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Caption: Workflow of an inter-laboratory comparison for NaOH standardization.



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